

Ibuprofen-d7-1 solubility in different solvents

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Compound of Interest

Compound Name: Ibuprofen-d7-1

Cat. No.: B12397452

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Ibuprofen-d7 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of Ibuprofen-d7. Find answers to frequently asked questions and troubleshooting tips for your experiments.

Frequently Asked Questions (FAQs)

1. What is Ibuprofen-d7 and what is its primary application?

Ibuprofen-d7 is a deuterated form of Ibuprofen. It is primarily intended for use as an internal standard for the quantification of Ibuprofen in biological samples using mass spectrometry-based techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^{[1][2][3]}

2. In which organic solvents is Ibuprofen-d7 soluble?

Ibuprofen-d7 is soluble in chloroform and methanol.^[1] Based on the solubility of its non-deuterated counterpart, Ibuprofen, it is also expected to be soluble in Dimethyl Sulfoxide (DMSO), ethanol, and dimethylformamide (DMF).^[4]

3. Is Ibuprofen-d7 soluble in aqueous solutions?

Ibuprofen and its deuterated form are sparingly soluble in aqueous buffers.^[4] To prepare an aqueous solution, it is recommended to first dissolve the compound in an organic solvent like ethanol and then dilute it with the aqueous buffer of choice.^[4]

4. What is the recommended storage condition for Ibudilast-d7 solutions?

For long-term stability, it is recommended to store Ibudilast-d7 as a solid at -20°C, where it can be stable for at least 4 years.[1] Solutions of Ibudilast in DMSO or ethanol can be stored at -20°C for up to 3 months.[5] It is not recommended to store aqueous solutions for more than one day.[4]

Solubility Data

The following table summarizes the solubility of Ibudilast, which is expected to be a very close approximation for Ibudilast-d7.

Solvent	Solubility (mg/mL)	Molarity (mM)
Ethanol	~25	~108.5
DMSO	~16	~69.4
Dimethylformamide (DMF)	~20	~86.8
1:11 Ethanol:PBS (pH 7.2)	~0.08	~0.35

Note: The molarity was calculated using the molecular weight of Ibudilast (230.31 g/mol). The molecular weight of Ibudilast-d7 is approximately 237.35 g/mol.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in an Organic Solvent

This protocol describes the preparation of a 10 mg/mL stock solution of Ibudilast-d7 in DMSO.

- **Weighing:** Accurately weigh the desired amount of Ibudilast-d7 solid using an analytical balance.
- **Dissolution:** Add the appropriate volume of DMSO to the solid. For a 10 mg/mL solution, add 1 mL of DMSO for every 10 mg of Ibudilast-d7.
- **Mixing:** Vortex or sonicate the mixture at room temperature until the solid is completely dissolved.

- **Storage:** Store the stock solution at -20°C in a tightly sealed container.

Protocol 2: Preparation of an Aqueous Working Solution

This protocol details the preparation of a 100 µM aqueous working solution of Ibudilast-d7 in Phosphate-Buffered Saline (PBS).

- **Prepare an intermediate stock:** First, prepare a 10 mM stock solution of Ibudilast-d7 in ethanol.
- **Dilution:** Add 10 µL of the 10 mM ethanolic stock solution to 990 µL of PBS (pH 7.2).
- **Mixing:** Gently mix the solution by pipetting up and down or by brief vortexing.
- **Usage:** Use the freshly prepared aqueous solution immediately. Do not store for more than one day.^[4]

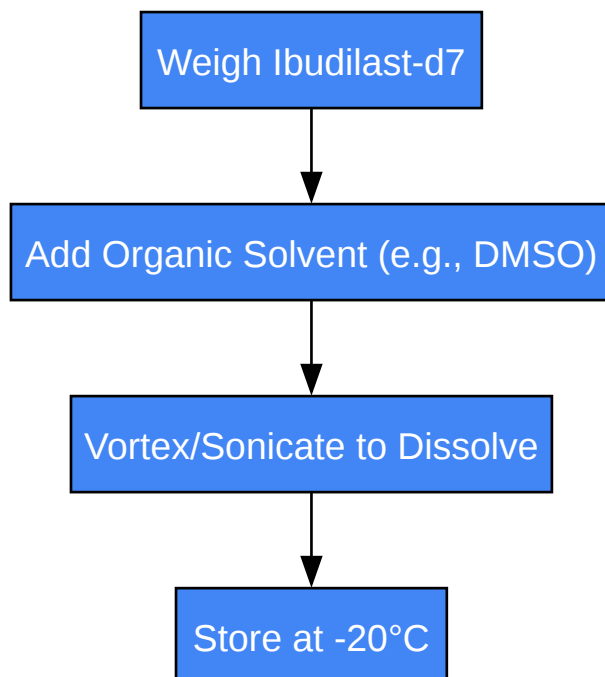
Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitation in aqueous solution	The solubility limit in the aqueous buffer has been exceeded.	- Ensure the final concentration in the aqueous buffer is low enough. - Increase the proportion of the organic co-solvent (e.g., ethanol) if the experimental design allows. - Prepare a fresh solution and ensure the initial stock is fully dissolved.
Inconsistent results in assays	- Degradation of the compound in aqueous solution. - Improper storage of stock solutions.	- Always prepare fresh aqueous working solutions for each experiment. ^[4] - Ensure organic stock solutions are stored correctly at -20°C and have not been stored for longer than 3 months. ^[5]
Difficulty dissolving the solid	Insufficient solvent or mixing.	- Ensure the correct volume of solvent has been added. - Use vortexing or sonication to aid dissolution. Gentle warming may be applied, but monitor for any potential degradation.

Visual Workflows

Workflow for Preparing an Organic Stock Solution

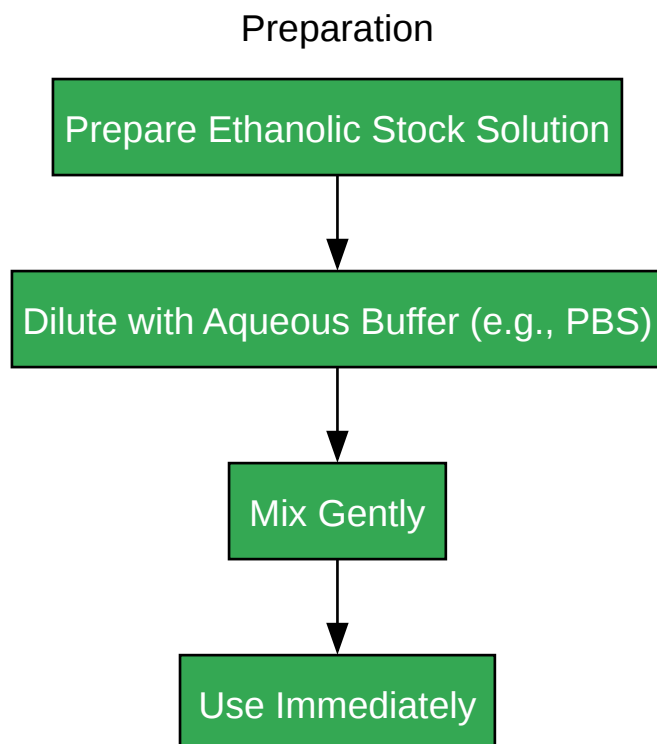
Preparation



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Caption: Workflow for Preparing an Organic Stock Solution of Ibudilast-d7.

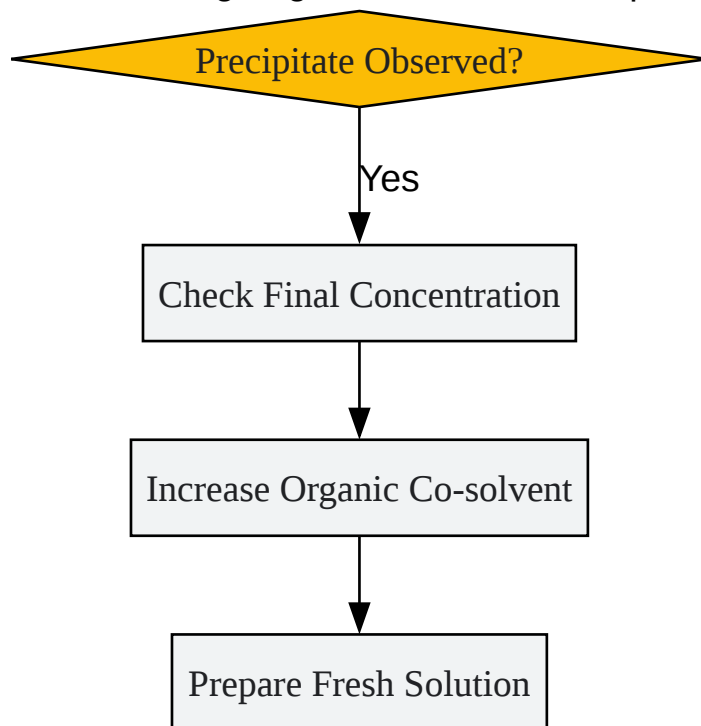
Workflow for Preparing an Aqueous Working Solution



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Caption: Workflow for Preparing an Aqueous Working Solution of Ibudilast-d7.

Troubleshooting Logic for Solution Precipitation



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Caption: Troubleshooting Logic for Ibudilast-d7 Solution Precipitation.

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